

Personal protective equipment for handling Zinc 5-nitroisophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc 5-nitroisophthalate

Cat. No.: B3393927

[Get Quote](#)

Essential Safety and Handling Guide for Zinc 5-nitroisophthalate

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Zinc 5-nitroisophthalate**. It includes detailed operational protocols and disposal plans to ensure laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **Zinc 5-nitroisophthalate**
- CAS Number: 60580-61-2
- Molecular Formula: $C_8H_3NO_6Zn$ [\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

Zinc 5-nitroisophthalate is classified with the following hazards:

- Eye Irritation: Causes serious eye irritation[\[3\]](#)[\[4\]](#).
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects[\[1\]](#)[\[3\]](#)[\[5\]](#).

- Inhalation Hazard: Dust may cause irritation[6].

GHS Hazard Statements:

- H319: Causes serious eye irritation[3][4].
- H400: Very toxic to aquatic life[1][3].
- H411: Toxic to aquatic life with long lasting effects[1].
- H410: Very toxic to aquatic life with long lasting effects[3][5].

Signal Word: Warning[1][4][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **Zinc 5-nitroisophthalate**.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] A face shield may be necessary for splash-prone activities.[7][8][9]	To prevent eye contact and serious eye irritation.[3][4]
Hand Protection	Chemical-resistant, impervious gloves that satisfy EU Directive 89/686/EEC and the standard EN 374.[1] Gloves must be inspected prior to use.[1]	To prevent skin contact and potential irritation.[1]
Body Protection	Fire/flame resistant and impervious clothing.[1] A long-sleeved laboratory coat or protective work clothing.	To minimize skin exposure.[10]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] Use in a well-ventilated area is crucial.[1]	To prevent inhalation of dust, which can cause respiratory irritation.[6]

Operational and Handling Protocols

Safe Handling:

- Handle in a well-ventilated place.[1]
- Avoid contact with skin and eyes.[1][11][12]
- Avoid the formation of dust and aerosols.[1][11]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]

- Wash hands thoroughly after handling.[10][13]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from foodstuff containers and incompatible materials.[1][13]

Emergency Procedures

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water and consult a doctor.[1]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Special Hazards: Ambient fire may liberate hazardous vapors.[5]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [1][5]

Accidental Release Measures:

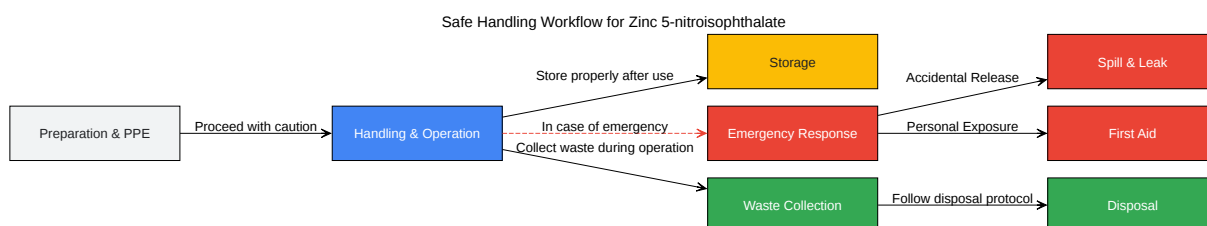
- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment, including chemical-impermeable gloves. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[1]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains; discharge into the environment must be avoided.[1][5]
- Containment and Cleaning: Collect and arrange for disposal. Keep the chemical in suitable, closed containers. Use spark-proof tools and explosion-proof equipment.[1]

Disposal Plan

- Waste Disposal: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Container Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][5]
- Environmental Considerations: Avoid release to the environment.[1][5] Collect any spillage.[1][5]

Workflow for Handling Zinc 5-nitroisophthalate



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Zinc 5-nitroisophthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. zinc 5-nitroisophthalate | 60580-61-2 [chemicalbook.com]
- 3. Zinc 5-nitroisophthalate | C₈H₃NO₆Zn | CID 6454008 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Zinc 5-nitroisophthalate - Hazardous Agents | Haz-Map [haz-map.com]
- 7. hazmatschool.com [hazmatschool.com]
- 8. creativesafetysupply.com [creativesafetysupply.com]
- 9. trimaco.com [trimaco.com]
- 10. benchchem.com [benchchem.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Zinc 5-nitroisophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3393927#personal-protective-equipment-for-handling-zinc-5-nitroisophthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com